

Furamizole basic research and exploratory studies

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Compound Focus: Furamizole

CAS No.: 17505-25-8

Cat. No.: S620692

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Available Information on Furamizole

The search results identify **Furamizole** as a known antibacterial drug but do not provide the deep technical details you require. The table below summarizes the key information found:

Aspect	Details
Drug Name	Furamizole [1]
Chemical Class	Nitrofuran derivative [1]
Core Structure	Contains a 1,3,4-oxadiazole ring [1]
Primary Activity	Strong antibacterial activity [1]

Limitations of Current Findings

The information located has significant limitations for your purpose:

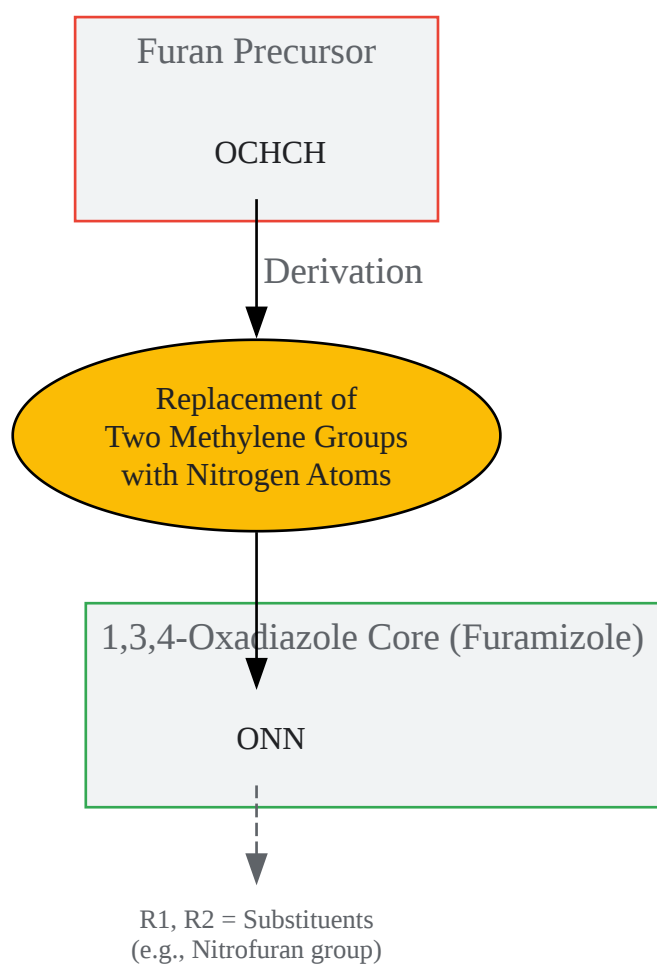
- Lack of Recent Data:** The source is a review article from **2020**, and it cites **Furamizole** as an existing example rather than a subject of new research [1]. No exploratory studies from the last five

years were found.

- **Absence of Technical Details:** The search results contain **no quantitative data, experimental methodologies, signaling pathways, or mechanistic studies** specific to **Furamizole**.

Diagram of Core Structure

Below is a foundational diagram illustrating the basic structural relationship between furan and the 1,3,4-oxadiazole ring system, which is the core of **Furamizole**.



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Diagram showing the derivation of the 1,3,4-oxadiazole ring in **Furamizole** from a furan precursor [1].

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References

1. Therapeutic potential of oxadiazole or furadiazole containing compounds

[bmcchem.biomedcentral.com]

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